

Application Notes: Palladium-Catalyzed Cross-Coupling Reactions of 2-Bromo-3-methoxybenzaldehyde

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Compound of Interest

Compound Name: **2-Bromo-3-methoxybenzaldehyde**

Cat. No.: **B1279745**

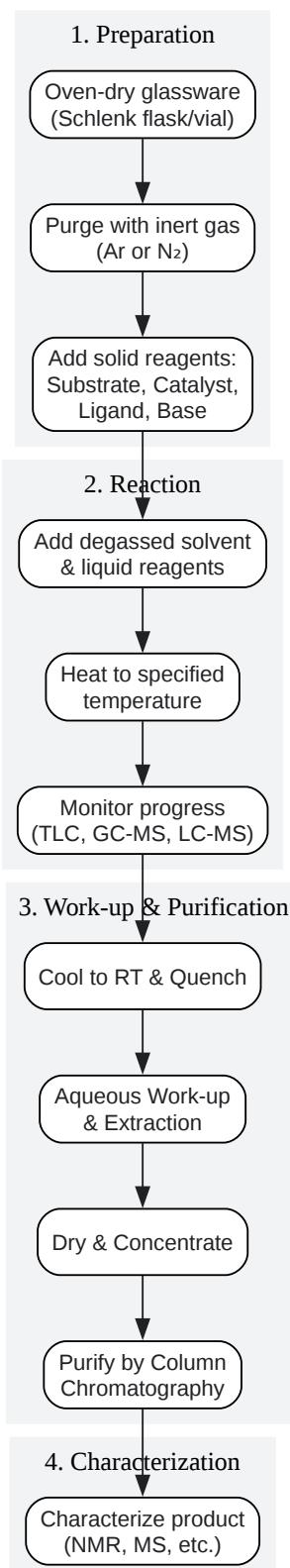
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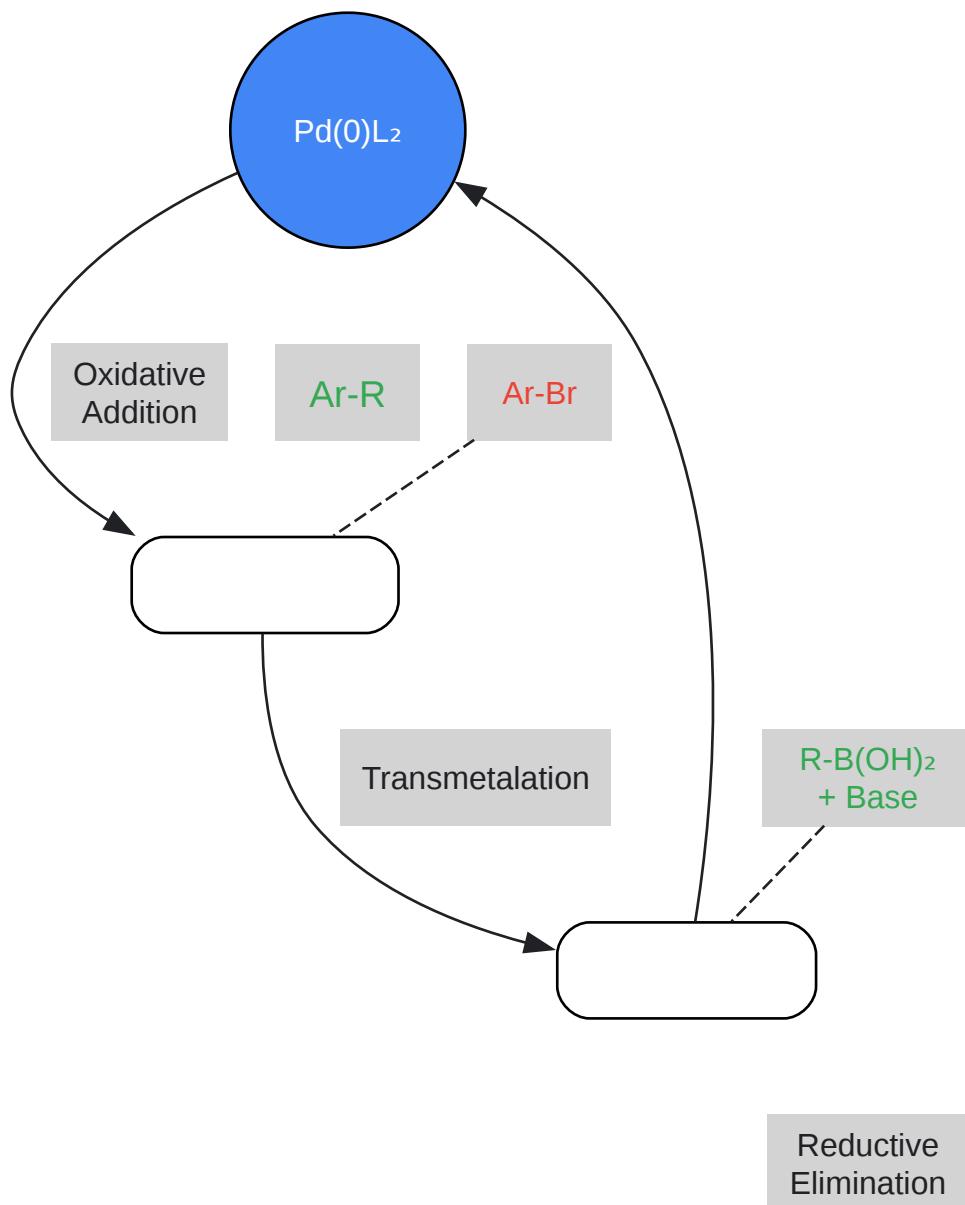
Introduction

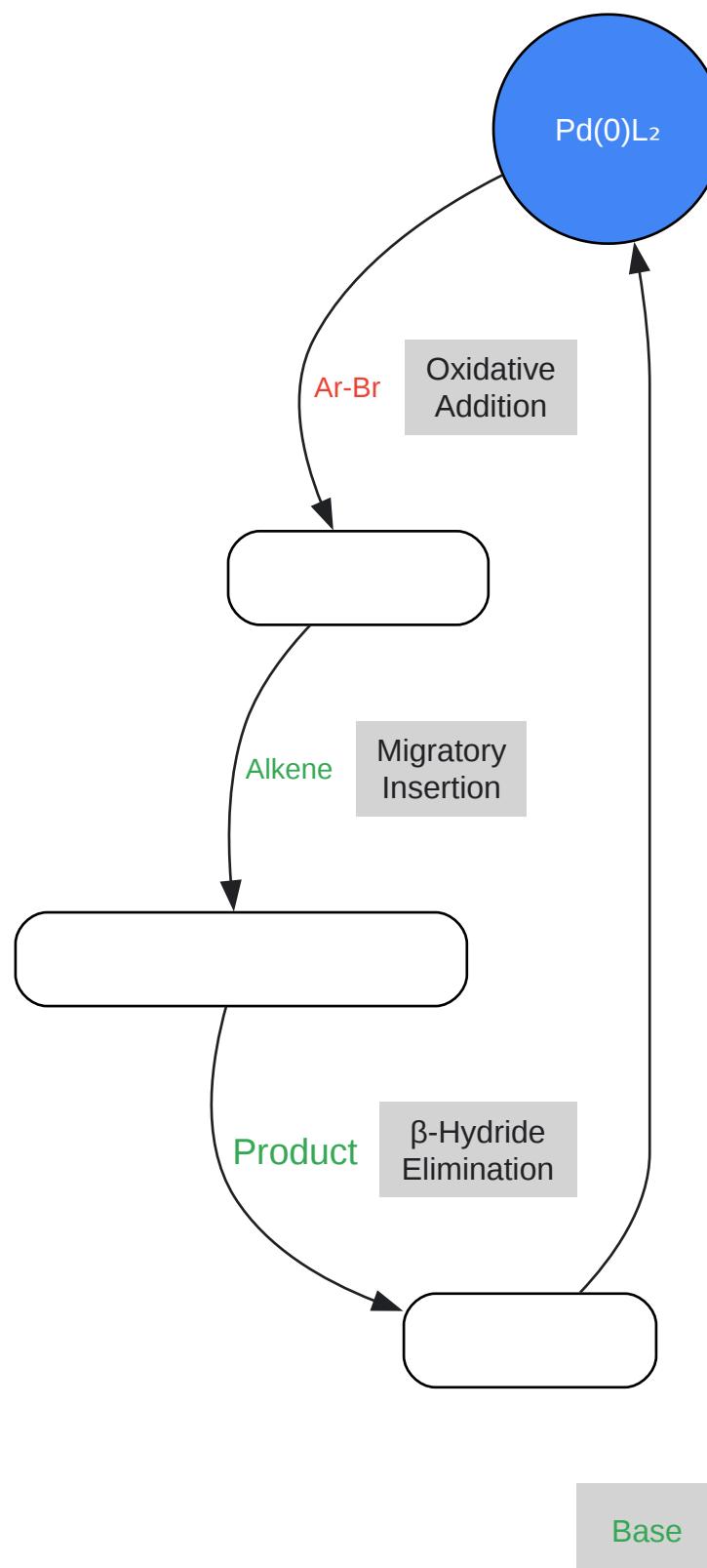
Palladium-catalyzed cross-coupling reactions are fundamental transformations in modern organic synthesis, enabling the formation of carbon-carbon (C-C) and carbon-heteroatom (C-N, C-O, C-S) bonds with high efficiency and functional group tolerance.^[1] **2-Bromo-3-methoxybenzaldehyde** is a valuable aromatic building block, featuring three distinct functional groups: a bromine atom amenable to cross-coupling, an aldehyde group for further derivatization, and a methoxy group that influences the electronic properties of the aromatic ring. This document provides detailed application notes and generalized protocols for several key palladium-catalyzed cross-coupling reactions involving this substrate, including Suzuki-Miyaura, Heck, Sonogashira, and Buchwald-Hartwig amination. The methodologies and data presented are based on established procedures for similar aryl bromides and serve as a robust starting point for reaction optimization.^{[2][3]}

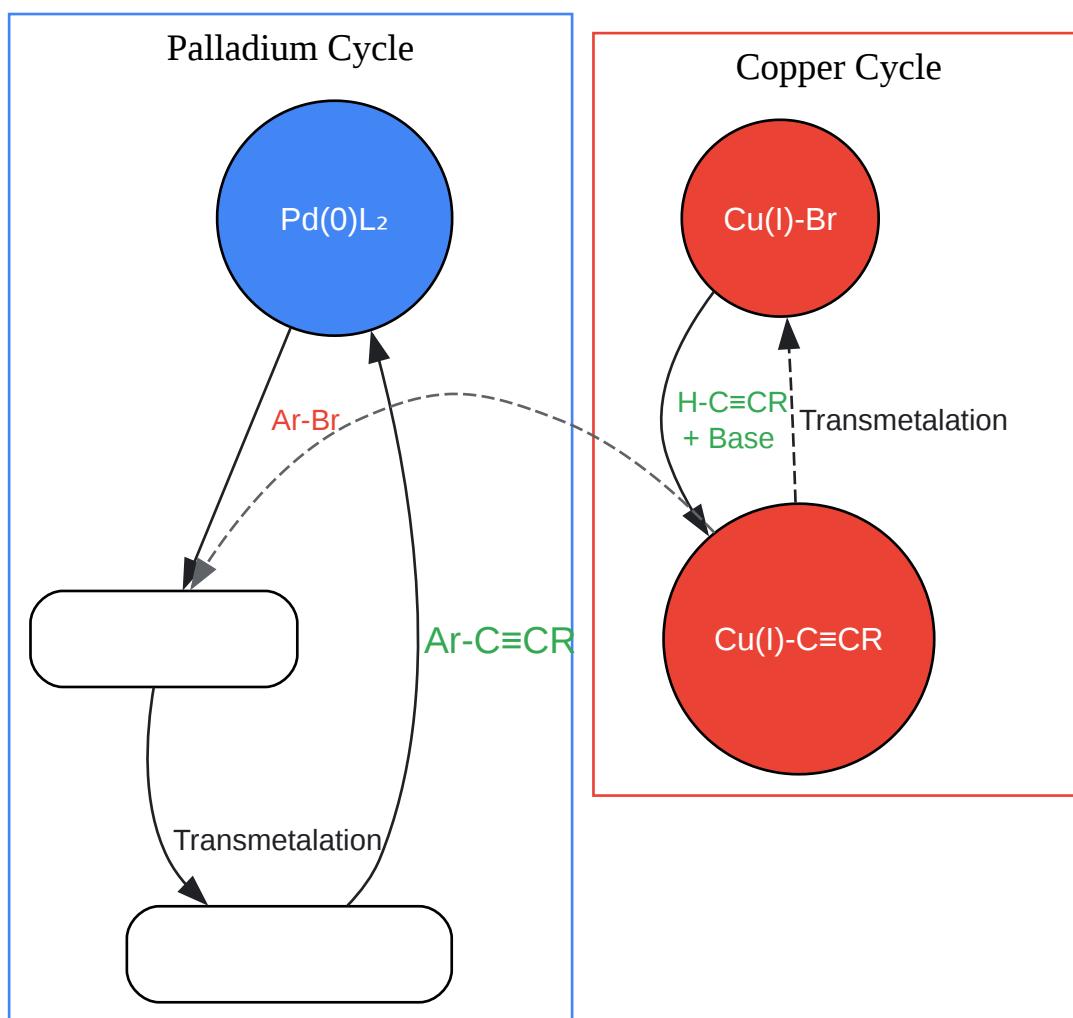
General Experimental Workflow

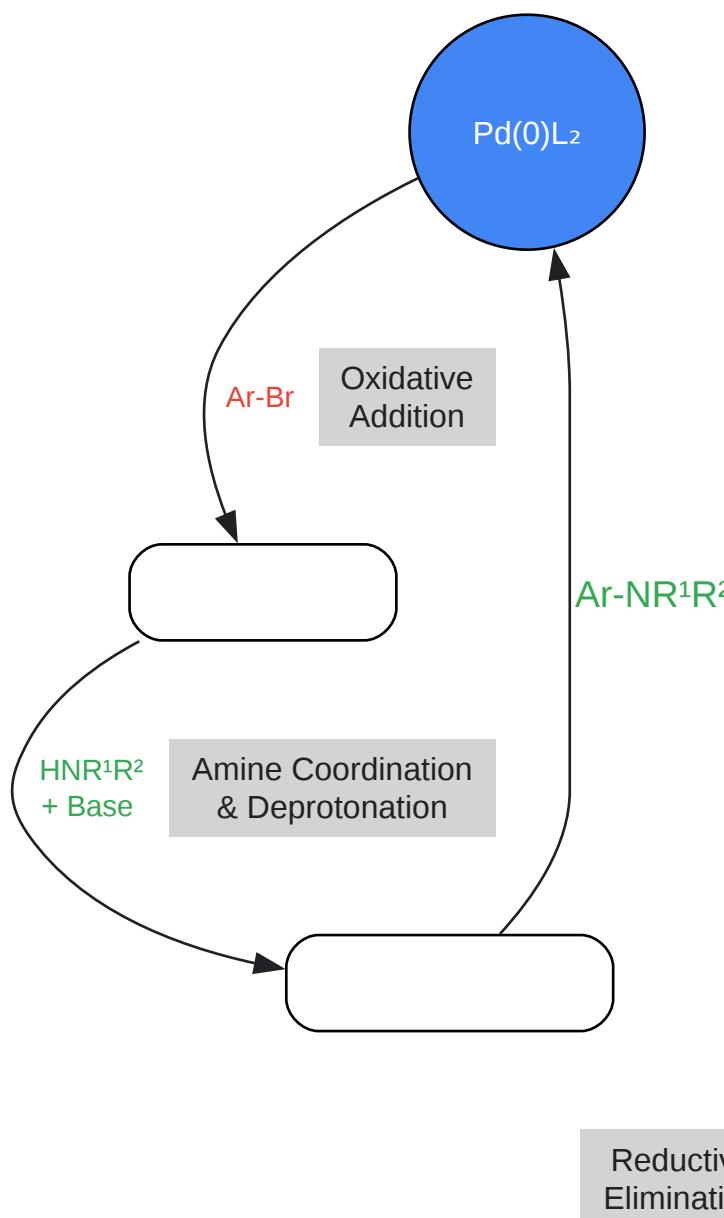
A generalized workflow for palladium-catalyzed cross-coupling reactions is essential for ensuring reproducibility and success. The process involves careful preparation of reagents and glassware, execution of the reaction under an inert atmosphere, and finally, purification and characterization of the product.^[1]











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References

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